

# Protocol for dissolving and handling 6-Cyano-7-azaindole in the lab

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## Compound of Interest

Compound Name: 6-Cyano-7-azaindole

Cat. No.: B066550

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## Application Notes and Protocols for 6-Cyano-7-azaindole

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**6-Cyano-7-azaindole** is a heterocyclic compound of interest in medicinal chemistry and drug discovery. The azaindole scaffold is a recognized privileged structure, and the incorporation of a cyano group can modulate the electronic properties and binding interactions of the molecule. This document provides a detailed protocol for the dissolution and handling of **6-Cyano-7-azaindole** in a laboratory setting, ensuring safe and effective preparation for various research applications.

## Physicochemical and Safety Data

Proper handling of **6-Cyano-7-azaindole** requires an understanding of its physical properties and safety information. The following table summarizes key data for this compound.

Property	Value	Source
CAS Number	189882-33-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> N <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	143.15 g/mol	<a href="#">[2]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point	187.4 °C	<a href="#">[1]</a>
Boiling Point	373.2 °C at 760 mmHg	<a href="#">[1]</a>
Storage	Store at room temperature in a well-closed container, protected from light in a cool, dry place.	

#### Safety Information:

**6-Cyano-7-azaindole** should be handled with care, following standard laboratory safety procedures. The Safety Data Sheet (SDS) indicates the following hazards:

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Always consult the full Safety Data Sheet before handling this compound.

## Solubility Profile

Quantitative solubility data for **6-Cyano-7-azaindole** in common laboratory solvents is not readily available. Based on the behavior of structurally similar azaindole derivatives, which can exhibit poor solubility, a qualitative assessment suggests the following:

Solvent	Expected Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Likely Soluble	Recommended as the primary solvent for creating stock solutions.
N,N-Dimethylformamide (DMF)	Likely Soluble	A potential alternative to DMSO.
N-Methyl-2-pyrrolidone (NMP)	Likely Soluble	Another polar aprotic solvent that may be effective.
Methanol, Ethanol	Sparing to Poorly Soluble	May be useful for some applications but may not achieve high concentrations.
Acetone	Poorly Soluble	A related 7-azaindole compound showed low solubility in acetone.
Water / Aqueous Buffers	Likely Insoluble	Direct dissolution is not recommended. Dilution of stock solutions into aqueous media should be done with caution to avoid precipitation.

## Experimental Protocols

### Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **6-Cyano-7-azaindole** in DMSO.

Materials:

- **6-Cyano-7-azaindole** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance
- Spatula
- Appropriate glass vial with a screw cap
- Vortex mixer
- Bath sonicator

**Procedure:**

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and nitrile gloves.
- Weighing: Tare a clean, dry vial on the analytical balance. Carefully weigh out 1.43 mg of **6-Cyano-7-azaindole** and transfer it to the vial.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the vial containing the compound.
- Dissolution:
  - Securely cap the vial.
  - Vortex the mixture for 1-2 minutes.
  - If the solid is not fully dissolved, place the vial in a bath sonicator for 5-10 minutes.
  - Visually inspect the solution to ensure no solid particles remain.
  - If necessary, gentle warming (to 30-40 °C) can be applied, but be cautious as this may degrade the compound.
- Storage: Store the stock solution at -20°C or -80°C in small, single-use aliquots to minimize freeze-thaw cycles.

## Protocol for Dilution into Aqueous Media for Biological Assays

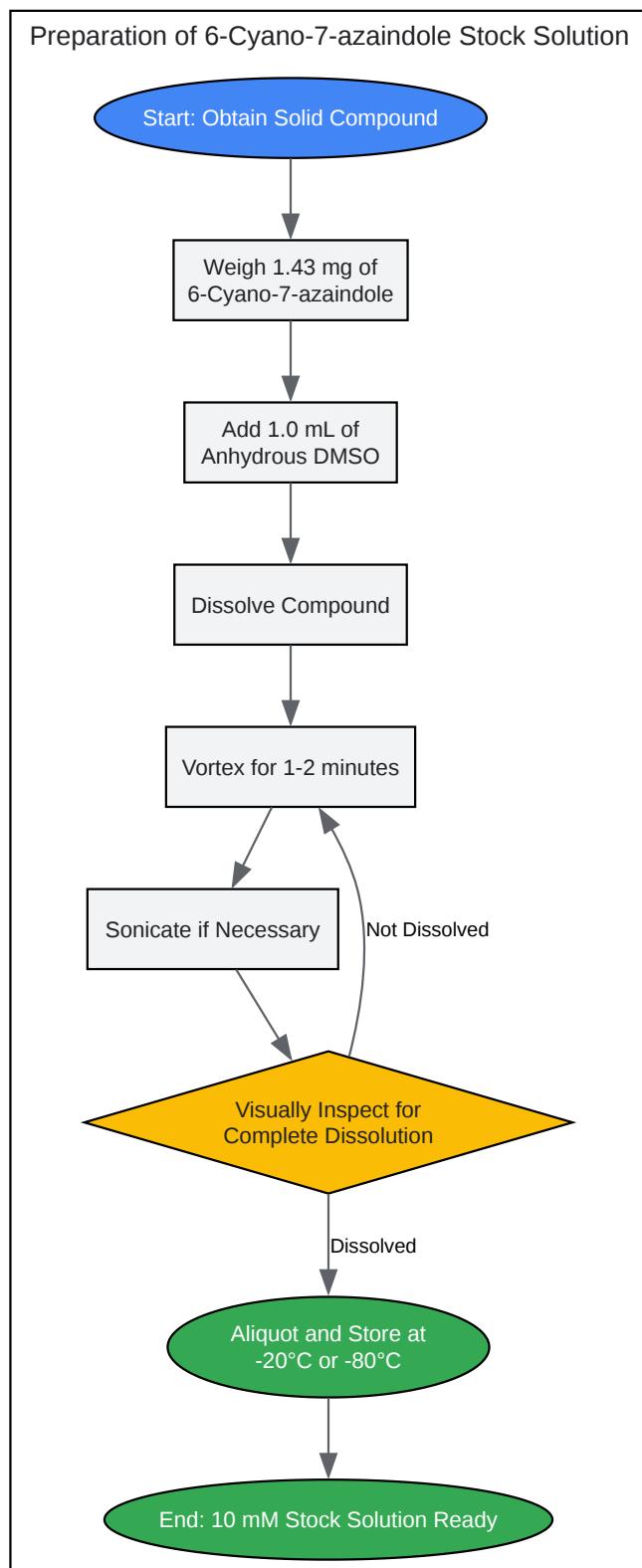
Care must be taken when diluting DMSO stock solutions into aqueous buffers to prevent precipitation.

Procedure:

- Intermediate Dilution (Optional but Recommended): Perform serial dilutions of the high-concentration stock solution in 100% DMSO to get closer to the final desired concentration.
- Final Dilution:
  - Aliquot the required volume of aqueous assay buffer into a tube.
  - While vortexing the buffer, add the required volume of the DMSO stock solution dropwise. This rapid mixing helps to disperse the compound before it has a chance to precipitate.
  - Ensure the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced toxicity or artifacts.
  - Always include a vehicle control (assay media with the same final DMSO concentration) in your experiments.

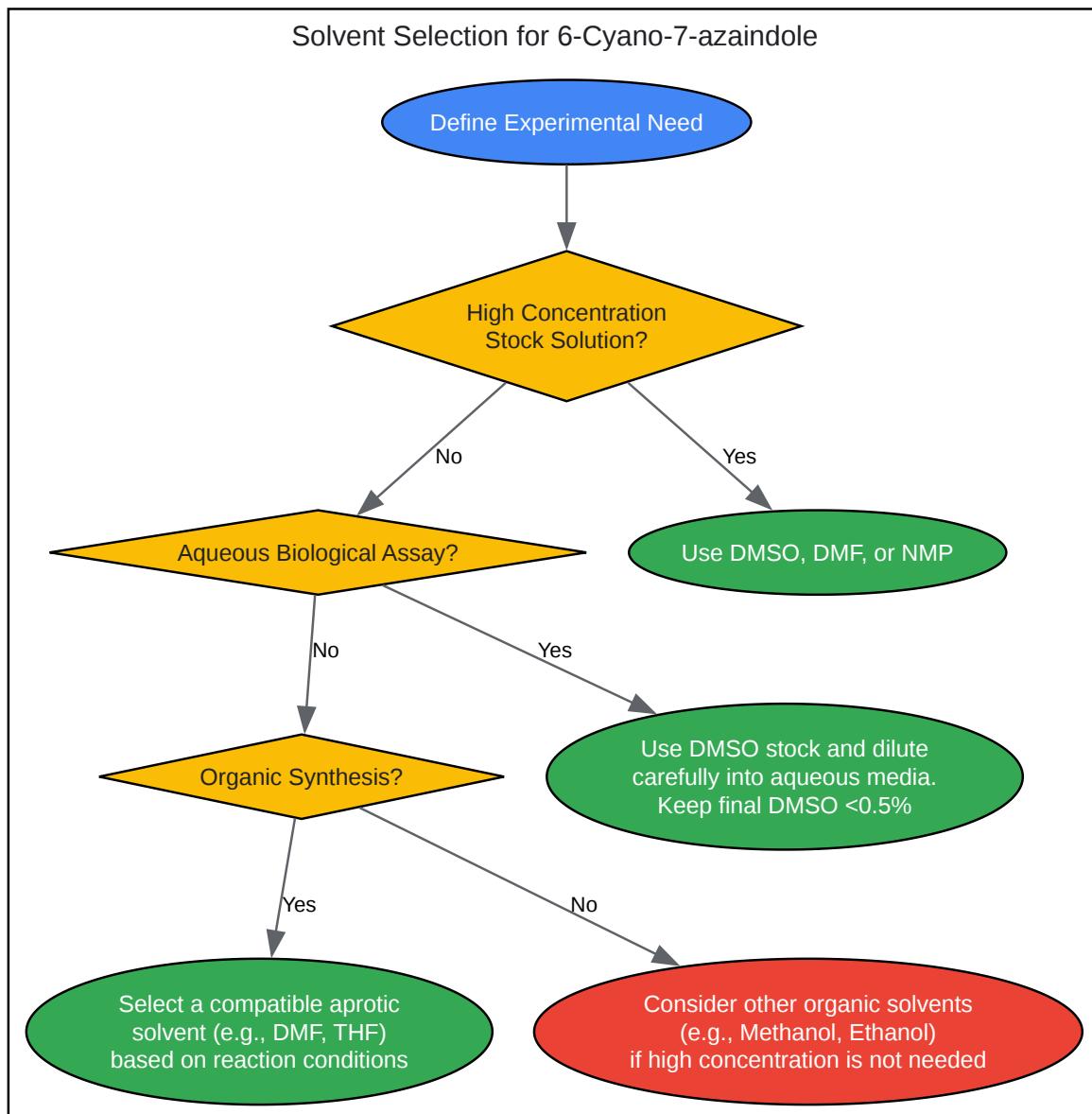
## Visualized Workflows

The following diagrams illustrate the key processes for handling and dissolving **6-Cyano-7-azaindole**.



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Caption: Workflow for preparing a 10 mM stock solution of **6-Cyano-7-azaindole** in DMSO.



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Caption: Decision-making workflow for selecting a suitable solvent for **6-Cyano-7-azaindole**.

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## References

- 1. 6-Cyano-7-azaindole | 189882-33-5 [sigmaaldrich.com]
- 2. CAS 189882-33-5 | 3H37-1-35 | MDL MFCD06659673 | 6-Cyano-7-azaindole | SynQuest Laboratories [synquestlabs.com]
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